

# Introduction: The Significance of a Rare Element's Chloride

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Rhenium;pentachloride*

Cat. No.: *B12506389*

[Get Quote](#)

Rhenium (Re), a silvery-gray, heavy, third-row transition metal, is one of the rarest elements in the Earth's crust, with an average concentration of approximately 1 part per billion.<sup>[1]</sup> Discovered in 1925 by German chemists Ida Tacke-Noddack, Walter Noddack, and Otto Carl Berg, its unique properties, including an exceptionally high melting point and a wide range of oxidation states (-3 to +7), have made it invaluable in high-performance alloys and as a catalyst.<sup>[1][2]</sup> Among its various compounds, the halides, and particularly Rhenium Pentachloride ( $\text{ReCl}_5$ ), serve as critical precursors and catalysts in both inorganic and organic synthesis. This guide provides a comprehensive overview of the discovery, synthesis, structure, and reactivity of Rhenium Pentachloride, tailored for professionals in research and development.

## Part 1: The Historical Context of a Landmark Discovery

The journey of Rhenium Pentachloride begins shortly after the discovery of rhenium itself. While the element was identified in 1925, its pentachloride was first successfully synthesized and characterized in 1933 by Wilhelm Geilmann and Friedrich W. Wrigge.<sup>[3][4]</sup> This seminal work established the primary route for its preparation: the direct, high-temperature chlorination of rhenium metal.<sup>[3]</sup> This discovery was significant as it provided chemists with one of the most

accessible starting materials for exploring the rich coordination and organometallic chemistry of rhenium.

## Part 2: Synthesis and Physicochemical Profile

The synthesis of Rhenium Pentachloride remains rooted in its original preparative method, valued for its directness and efficiency. The compound is a red-brown, paramagnetic solid that is highly sensitive to air and moisture.[3][4]

### Experimental Protocol: Direct Chlorination of Rhenium Metal

This protocol describes the laboratory-scale synthesis of Rhenium Pentachloride via the direct chlorination of metallic rhenium powder. The causality for the high temperature is the need to overcome the activation energy for the reaction between the bulk metal and chlorine gas to form the Re(V) oxidation state.

Methodology:

- **Apparatus Setup:** A quartz tube is placed within a tube furnace capable of reaching at least 500-900°C. One end of the tube is connected to a chlorine gas source, and the exit is vented through a mineral oil bubbler or a scrubbing solution (e.g., sodium hydroxide) to neutralize excess chlorine.
- **Sample Preparation:** A quartz boat containing a known quantity of pure rhenium metal powder is placed in the center of the quartz tube.
- **Inert Gas Purge:** The system is first purged with an inert gas, such as argon or nitrogen, to remove all traces of air and moisture, which would otherwise lead to the formation of rhenium oxychlorides.
- **Reaction:** The furnace temperature is raised to 500-900°C.[3][4] Once the target temperature is stable, a slow stream of dry chlorine gas is passed over the rhenium metal.
- **Product Collection:** The volatile Rhenium Pentachloride sublimates and is carried by the chlorine stream to a cooler part of the tube, where it crystallizes.

- Purification: The crude product is purified by temperature-gradient sublimation under a vacuum or a slow stream of inert gas to separate it from less volatile impurities like Rhenium Trichloride ( $\text{ReCl}_3$ ), which can be a side product.[4]

## Physicochemical Data Summary

The fundamental properties of Rhenium Pentachloride are summarized in the table below.

Property	Value	References
Chemical Formula	$\text{ReCl}_5$ (monomer); $\text{Re}_2\text{Cl}_{10}$ (dimer, solid state)	[3]
Molar Mass	363.471 g/mol	[3][4][5][6]
Appearance	Red-brown to dark-green/black crystalline solid	[3][4][5][7][8]
Density	4.9 g/cm <sup>3</sup>	[3][4][5][7]
Melting Point	220 °C (decomposes)	[3][4][5][7]
Boiling Point	Not Applicable	[4]
Solubility	Reacts with water; soluble in HCl and alkalis	[7][8]
Magnetic Property	Paramagnetic	[3][4]

## Part 3: Molecular Structure and Bonding

In the solid state, Rhenium Pentachloride adopts a dimeric structure, with the formula  $\text{Re}_2\text{Cl}_{10}$ . [3][4] This structure consists of two edge-sharing octahedra, which can be described as  $\text{Cl}_4\text{Re}(\mu\text{-Cl})_2\text{ReCl}_4$ . [3] The two rhenium atoms are bridged by two chloride ligands. The Re-Re distance is 3.74 Å, indicating no significant direct metal-metal bond. [3] This bioctahedral motif is also observed in other pentahalides, such as that of tantalum. [3] In the gas phase, the dimeric structure dissociates into monomeric, trigonal bipyramidal  $\text{ReCl}_5$  molecules.

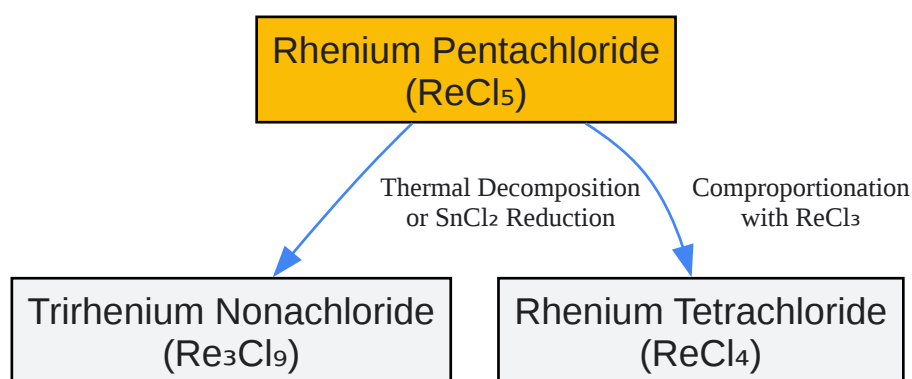
Caption: Dimeric structure of solid Rhenium Pentachloride.

## Part 4: Reactivity and Synthetic Applications

Rhenium Pentachloride is a versatile reagent whose reactivity is dominated by its sensitivity to hydrolysis and its ability to undergo reduction or ligand substitution reactions.

### Key Reactions

- **Hydrolysis:** It reacts readily with water and even atmospheric moisture, degrading into a brown liquid and releasing corrosive hydrogen chloride (HCl) gas.[3][4]
- **Reduction:**  $\text{ReCl}_5$  can be reduced to lower rhenium chlorides. For instance, thermal decomposition in an inert atmosphere or reaction with a reducing agent like anhydrous tin(II) chloride yields trirhenium nonachloride ( $\text{Re}_3\text{Cl}_9$ ), a cluster compound.[3][9][10]  
Comproportionation with  $\text{ReCl}_3$  gives rhenium tetrachloride ( $\text{ReCl}_4$ ).[3]
- **Oxygenation:** Reaction with oxygenating agents like dichlorine monoxide ( $\text{Cl}_2\text{O}$ ) affords rhenium(VII) oxychlorides, such as  $\text{ReO}_3\text{Cl}$ . [3][4]
- **Ligand Substitution:** It reacts with various neutral and anionic donor ligands. For example, with 2,2'-bipyridyl (bipy), it is reduced to form  $\text{ReCl}_4(\text{bipy})$ , while reactions with triphenylphosphine can yield a variety of monomeric or dimeric products depending on the solvent and conditions.[9][11]



Key Reduction Pathways of Rhenium Pentachloride

[Click to download full resolution via product page](#)

Caption: Reduction reactions of Rhenium Pentachloride.

## Applications in Catalysis and Synthesis

While it currently has no large-scale commercial applications, Rhenium Pentachloride holds historical importance as one of the earliest catalysts used for olefin metathesis, a powerful carbon-carbon bond-forming reaction.<sup>[3][12]</sup> Its primary modern use is as a laboratory-scale precursor for the synthesis of a wide range of other rhenium compounds, including organometallic complexes, porphyrin compounds, and other catalysts.<sup>[7][8][13]</sup>

## Part 5: Safety and Handling

Rhenium Pentachloride is a hazardous substance that must be handled with appropriate precautions.

- **Moisture Sensitivity:** Due to its vigorous reaction with water, it must be stored and handled under a dry, inert atmosphere (e.g., in a glovebox or using Schlenk line techniques).
- **Corrosivity:** Upon hydrolysis, it releases HCl gas, which is corrosive and irritating to the respiratory system, eyes, and skin.<sup>[7][14]</sup>
- **Toxicity:** While data on  $\text{ReCl}_5$  is limited, related compounds like rhenium trichloride have shown toxicity in animal studies, warranting careful handling to avoid inhalation, ingestion, and skin contact.<sup>[1]</sup>

## Conclusion

From its discovery in 1933 to its present-day role as a key synthetic precursor, Rhenium Pentachloride has been a cornerstone in the development of rhenium chemistry. Its unique dimeric structure, rich reactivity, and historical role in catalysis underscore its importance. For researchers and scientists, a thorough understanding of its synthesis, properties, and handling is essential for safely and effectively harnessing the potential of this versatile compound in creating novel materials and catalytic systems.

## References

- Title: Rhenium pentachloride - Wikipedia Source: Wikipedia URL:[\[Link\]](#)
- Title: Rhenium pentachloride - chemurope.com Source: Chemeurope.com URL:[\[Link\]](#)

- Title: Some reactions of rhenium(V) chloride Source: Journal of the Chemical Society A: Inorganic, Physical, Theoretical (RSC Publishing) URL:[[Link](#)]
- Title: WebElements Periodic Table » Rhenium » rhenium pentachloride Source: WebElements URL:[[Link](#)]
- Title: RHENIUM PENTACHLORIDE - ChemBK Source: ChemBK URL:[[Link](#)]
- Title: Rhenium chloride (ReCl<sub>5</sub>) - Substance Details - SRS | US EPA Source: US Environmental Protection Agency URL:[[Link](#)]
- Title: "The Chemistry of Rhenium (V) Chloride" by George Warren Eastland Source: Open PRAIRIE: Open Public Research Access Institutional Repository and Information Exchange URL:[[Link](#)]
- Title: Rhenium trichloride - chemeurope.com Source: Chemeurope.com URL:[[Link](#)]
- Title: Rhenium | Re (Element) - PubChem Source: National Institutes of Health, PubChem URL:[[Link](#)]
- Title: Rhenium pentachloride Source: Speedle URL:[[Link](#)]
- Title: Cas 13596-35-5,RHENIUM (V) CHLORIDE | lookchem Source: LookChem URL:[[Link](#)]
- Title: Rhenium - Wikipedia Source: Wikipedia URL:[[Link](#)]
- Title: Rhenium pentachloride, CasNo.13596-35-5 BOC Sciences Source: LookChem URL:[[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. Rhenium - Wikipedia \[en.wikipedia.org\]](#)

- [2. Rhenium | Re \(Element\) - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Rhenium pentachloride - Wikipedia \[en.wikipedia.org\]](#)
- [4. Rhenium\\_pentachloride \[chemeuropa.com\]](#)
- [5. WebElements Periodic Table » Rhenium » rhenium pentachloride \[winter.group.shef.ac.uk\]](#)
- [6. Substance Registry Services | US EPA \[cdxapps.epa.gov\]](#)
- [7. echemi.com \[echemi.com\]](#)
- [8. lookchem.com \[lookchem.com\]](#)
- [9. Some reactions of rhenium\(V\) chloride - Journal of the Chemical Society A: Inorganic, Physical, Theoretical \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [10. Rhenium\\_trichloride \[chemeuropa.com\]](#)
- [11. "The Chemistry of Rhenium \(V\) Chloride" by George Warren Eastland \[openprairie.sdstate.edu\]](#)
- [12. en-wikipedia--on--ipfs-org.ipns.dweb.link \[en-wikipedia--on--ipfs-org.ipns.dweb.link\]](#)
- [13. Rhenium pentachloride, CasNo.13596-35-5 BOC Sciences United States \[bocscichem.lookchem.com\]](#)
- [14. chembk.com \[chembk.com\]](#)
- [To cite this document: BenchChem. \[Introduction: The Significance of a Rare Element's Chloride\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b12506389/docs#introduction-the-significance-of-a-rare-element-s-chloride\]](#)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)